

# SR-1903: An Analysis of Available Information

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## Compound of Interest

Compound Name: SR-1903

Cat. No.: B15543256

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An in-depth review of publicly available data reveals no specific chemical compound designated as "**SR-1903**." Extensive searches for "**SR-1903** compound," its mechanism of action, synthesis, and clinical trials have not yielded information pertinent to a therapeutic agent or chemical entity.

The predominant association with the term "**SR-1903**" is the Springfield Model 1903 rifle, a bolt-action rifle that was the standard issue for the United States military for the first half of the 20th century.<sup>[1][2][3]</sup> In the context of popular culture, the rifle appears in the video game Resident Evil 4 under the designation SR M1903.<sup>[4][5][6]</sup>

Additionally, the identifier "1903" has appeared in the context of clinical trial protocol numbers, such as "BMTCTN1903," however, this is a trial identifier and not the name of the compound being studied.<sup>[7]</sup> Similarly, a Phase 3 trial for the antiviral agent ensitrelvir was designated "SCORPIO-SR," but this is unrelated to a compound named **SR-1903**.<sup>[8]</sup>

Given the lack of scientific or clinical data for a compound named **SR-1903**, this guide will instead provide a brief overview of the historical firearm, as this is the only context in which the term "**SR-1903**" is consistently found.

## The M1903 Springfield Rifle

The U.S. Rifle, Caliber .30, Model 1903, commonly known as the Springfield M1903, was an American bolt-action rifle that served as the primary infantry weapon of the U.S. military from 1903 until it was officially replaced by the semi-automatic M1 Garand in 1936.<sup>[1][2]</sup> Despite being officially replaced, the M1903 continued to see service in various capacities, including as a sniper rifle, through World War II and even into the Vietnam War.<sup>[1][2]</sup>

| Specification   | Detail                                              |
|-----------------|-----------------------------------------------------|
| Type            | Bolt-action rifle                                   |
| Place of Origin | United States                                       |
| In Service      | 1903–1957 (as standard issue and sniper rifle)      |
| Cartridge       | .30-03 Springfield, .30-06 Springfield              |
| Action          | Bolt action                                         |
| Feed System     | 5-round internal box magazine, stripper clip loaded |
| Mass            | 8.7 lb (3.9 kg)                                     |
| Length          | 43.2 in (1,100 mm)                                  |
| Barrel Length   | 24 in (610 mm)                                      |

This data is compiled from multiple historical sources.<sup>[1]</sup>

While detailed modern experimental protocols are not applicable, the historical development and improvement of the M1903 rifle involved rigorous testing by the Springfield Armory. This included evaluations of different steel treatments for the receiver to improve strength and safety, modifications to the stock and sights, and the adaptation of the rifle to fire the improved .30-06 cartridge. The transition from the original .30-03 cartridge to the .30-06 M1906 cartridge is a notable example of iterative development based on performance evaluation.

The following diagram illustrates the key influences and developmental stages of the M1903 rifle.

Developmental timeline and influences of the M1903 Springfield rifle.

## Conclusion

In summary, the designation "**SR-1903**" does not correspond to a known chemical compound within the scientific and clinical research domains. The term is primarily associated with the M1903 Springfield rifle. Researchers and professionals in drug development should be aware of this distinction to avoid confusion in their work. Should "**SR-1903**" be an internal, pre-clinical designation for a compound not yet in the public domain, no information is currently available.

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